

Personal protective equipment for handling 2,7-Dibromophenanthrene-9,10-dione

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Compound of Interest

Compound Name: 2,7-Dibromophenanthrene-9,10-dione

Cat. No.: B038369

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Essential Safety and Handling Guide for 2,7-Dibromophenanthrene-9,10-dione

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,7-Dibromophenanthrene-9,10-dione**. Adherence to these procedures is vital for ensuring personal safety and proper disposal of this chemical.

Chemical Identifier:

- Name: **2,7-Dibromophenanthrene-9,10-dione**
- CAS Number: 84405-44-7[1]
- Molecular Formula: C₁₄H₆Br₂O₂[1]

Immediate Safety and Hazard Information

2,7-Dibromophenanthrene-9,10-dione is classified as a hazardous substance. Primary hazards include:

- Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Causes skin irritation.[1][2]

- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,7-Dibromophenanthrene-9,10-dione** to minimize exposure.

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[1]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Viton™). Nitrile gloves may be suitable for splash protection but should be changed immediately upon contamination.[1][3]
Body Protection	A standard laboratory coat. For larger quantities or risk of significant exposure, wear impervious clothing or a chemical-resistant suit.[4]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1] If dust is generated, a NIOSH-approved dust respirator or a full-face particle respirator should be used.[1][4]

Experimental Protocols: Handling and Storage

Safe Handling Protocol:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[5]
- Ventilation: Always handle **2,7-Dibromophenanthrene-9,10-dione** in a well-ventilated area or a certified chemical fume hood to avoid inhalation of dust.[1]

- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[1] Wash hands thoroughly with soap and water after handling.[1]
- Avoiding Contamination: Prevent contact with skin and eyes.[1] Avoid generating dust during handling.[1]
- Clothing: Contaminated work clothes should be laundered separately.[1] Take off contaminated clothing and wash it before reuse.[1]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep the container tightly sealed and in its original packaging.[1]
- Store away from incompatible materials, such as strong oxidizing agents, and foodstuffs.[1][5]
- Protect containers from physical damage and inspect regularly for leaks.[1]
- The storage area should be locked up.[1]

Spill and Disposal Plan

Spill Response:

- Minor Spills (Solid):
 - Clear the area of all personnel.[1]
 - Wear appropriate PPE, including a dust respirator.[1]
 - Avoid generating dust.[1]
 - Carefully sweep or shovel the spilled material into a clean, dry, and properly labeled container for disposal.[1] Do not use air hoses for cleaning.[1]
- Major Spills:

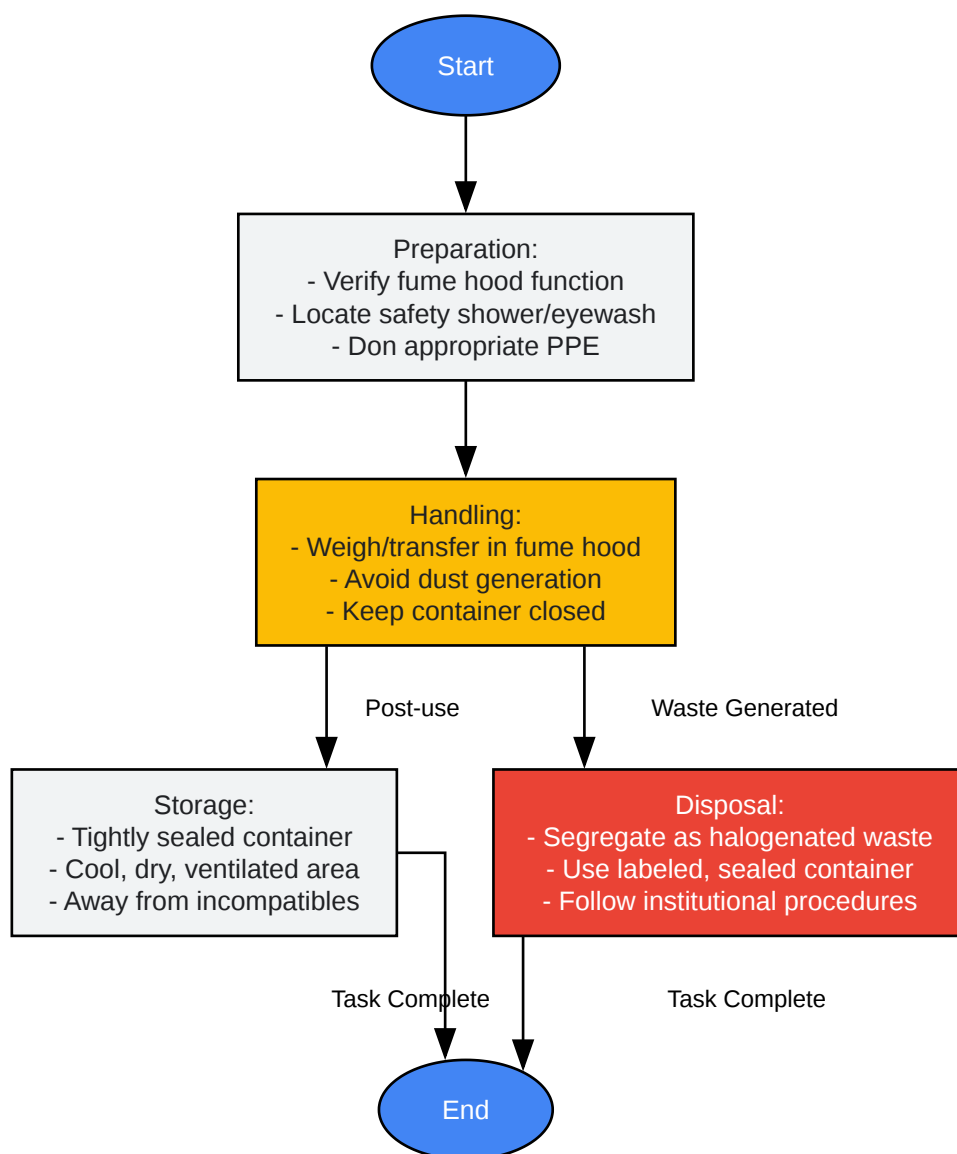
- Evacuate the area and move upwind.[1]
- Alert the appropriate emergency response team or fire brigade and inform them of the hazard's location and nature.[1]
- Prevent the spillage from entering drains, sewers, or watercourses.[1]

Disposal Protocol:

2,7-Dibromophenanthrene-9,10-dione is a halogenated organic compound and must be disposed of as hazardous chemical waste.

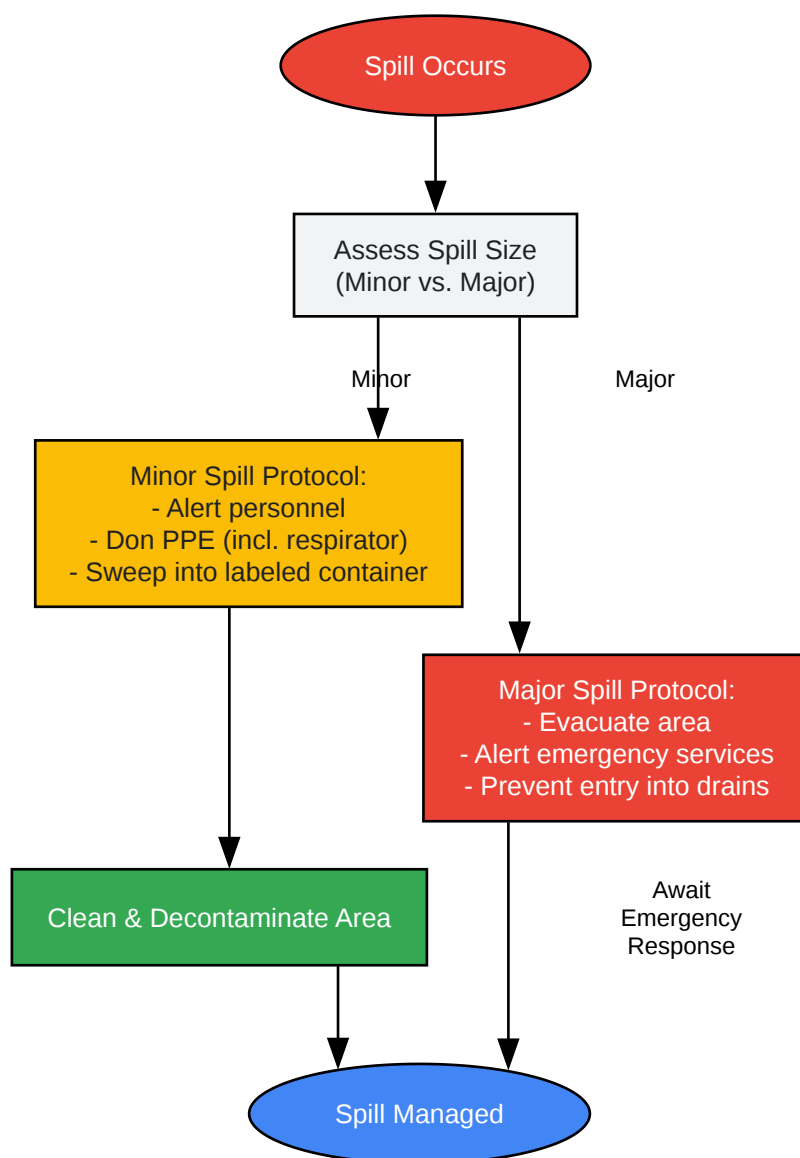
- Waste Segregation: Do not mix with non-halogenated waste.[6]
- Containerization:
 - For unused product, dispose of it in its original container if possible.[6]
 - For contaminated materials (e.g., gloves, filter paper), place them in a designated and clearly labeled waste container for halogenated organic solids.[6]
 - The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid.[6]
- Labeling: The waste container must be labeled "Hazardous Waste" and clearly identify the contents with the full chemical name: "**2,7-Dibromophenanthrene-9,10-dione**".[6] Do not use abbreviations.
- Final Disposal: Dispose of the contents and container at an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[1]

Workflow Diagrams



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Caption: Workflow for Handling and Disposal of **2,7-Dibromophenanthrene-9,10-dione**.



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Caption: Spill Response Workflow for **2,7-Dibromophenanthrene-9,10-dione**.

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